

Physicochemical Properties of 5,9-Dioxodecanoic Acid: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,9-Dioxodecanoic acid

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Introduction

5,9-Dioxodecanoic acid is a dicarbonyl compound containing a carboxylic acid functional group. Its structure suggests potential for diverse chemical reactivity and biological activity, making a thorough understanding of its physicochemical properties essential for its application in research and development. This document provides a summary of the computed physicochemical properties of **5,9-Dioxodecanoic acid**, alongside generalized experimental protocols for the determination of key characteristics. Due to a lack of available experimental data in peer-reviewed literature, this guide combines computational predictions with established methodologies for similar chemical entities.

Data Presentation: Computed Physicochemical Properties

The following table summarizes the computationally predicted physicochemical properties for **5,9-Dioxodecanoic acid**, primarily sourced from its PubChem entry (CID 138029). These values are calculated and should be considered as estimates pending experimental verification.

Property	Value	Source
Molecular Formula	C10H16O4	PubChem
Molecular Weight	200.23 g/mol	PubChem
IUPAC Name	5,9-dioxodecanoic acid	PubChem
Canonical SMILES	<chem>CC(=O)CCC(CCCC(=O)O)=O</chem>	PubChem
InChI	InChI=1S/C10H16O4/c1-7(11)4-2-8(12)5-3-6-9(13)14/h2-6H2,1H3,(H,13,14)	PubChem
InChIKey	YZYXWSVIFYZJBLG-UHFFFAOYSA-N	PubChem
XLogP3	0.8	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	7	PubChem
Exact Mass	200.10485899 g/mol	PubChem
Monoisotopic Mass	200.10485899 g/mol	PubChem
Topological Polar Surface Area	71.1 Å ²	PubChem
Heavy Atom Count	14	PubChem
Complexity	227	PubChem

Experimental Protocols

While specific experimental data for **5,9-Dioxodecanoic acid** is not readily available, the following are detailed, standard methodologies for determining the key physicochemical properties of related organic acids.

Melting Point Determination

The melting point of a solid is a crucial indicator of its purity.

Methodology: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of the crystalline **5,9-Dioxodecanoic acid** is finely powdered. The open end of a capillary tube is tapped into the powder, and the tube is inverted and tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded. This range is reported as the melting point.^{[1][2][3]} A narrow melting range (e.g., < 2 °C) is indicative of a pure compound.

Boiling Point Determination

For liquid compounds, the boiling point is a key physical constant. Given that **5,9-Dioxodecanoic acid** is likely a solid at room temperature, its boiling point would be determined under reduced pressure to prevent decomposition.

Methodology: Distillation

- **Apparatus Setup:** A small quantity of the compound is placed in a distillation flask. A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation head. The apparatus is connected to a vacuum source.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

Acid Dissociation Constant (pKa) Determination

The pKa value quantifies the acidity of the carboxylic acid group.

Methodology: Potentiometric Titration

- **Solution Preparation:** A known concentration of **5,9-Dioxodecanoic acid** is dissolved in a suitable solvent, typically water or a water-alcohol mixture.
- **Titration:** A calibrated pH electrode is immersed in the solution. A standardized solution of a strong base (e.g., NaOH) is added in small, precise increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting pH versus the volume of base added. The pH at the half-equivalence point (where half of the acid has been neutralized) corresponds to the pKa of the acid.^{[4][5]}

Solubility Determination

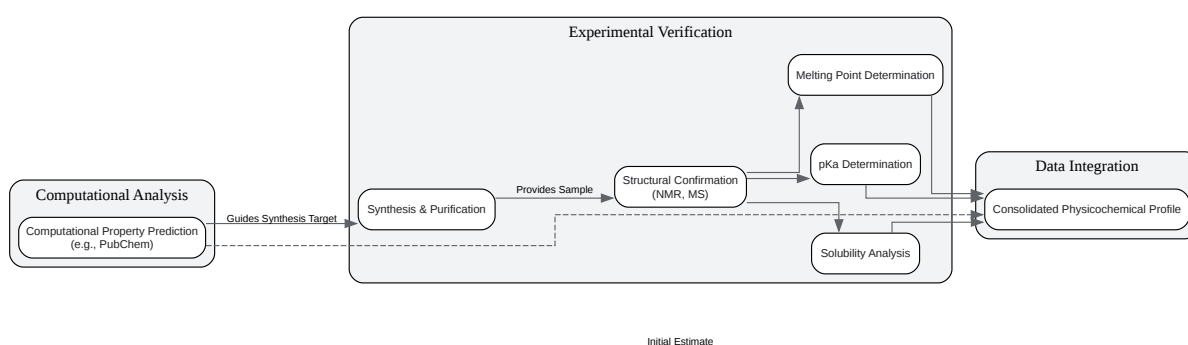
Solubility is determined in various solvents to understand the compound's behavior in different environments.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of **5,9-Dioxodecanoic acid** is added to a known volume of a specific solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The suspension is filtered or centrifuged to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of the dissolved compound in the clear supernatant is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or by evaporating the solvent and weighing the residue. This concentration represents the solubility of the compound in that solvent at that temperature.

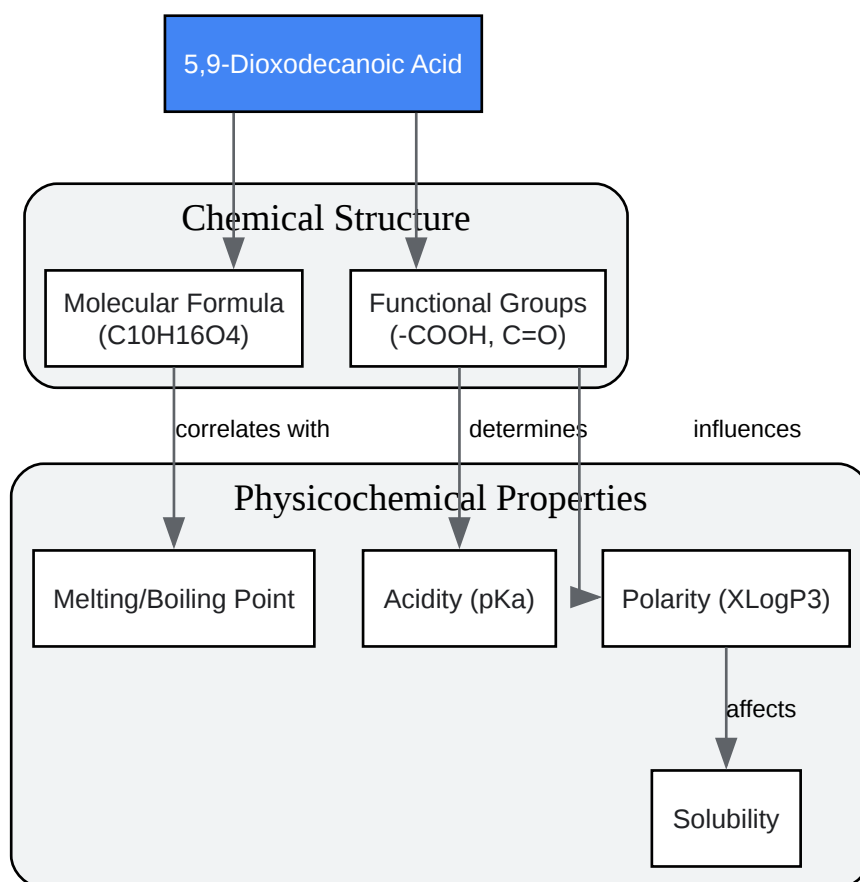
Mandatory Visualization

The following diagrams illustrate logical workflows and relationships relevant to the physicochemical characterization of **5,9-Dioxodecanoic acid**.



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Caption: Workflow for Physicochemical Characterization.



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Caption: Structure-Property Relationships.

Signaling Pathways

A comprehensive search of available scientific literature and databases did not yield any information on the involvement of **5,9-Dioxodecanoic acid** in specific biological signaling pathways. Further research would be required to investigate its potential biological activities and interactions.

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